

Personal protective equipment for handling Imidaprilat-d3

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Compound of Interest

Compound Name: Imidaprilat-d3

Cat. No.: B038517

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Essential Safety and Handling Guide for Imidaprilat-d3

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **Imidaprilat-d3** in a laboratory setting. The following procedures are based on the safety data for the parent compound, Imidapril hydrochloride, in the absence of a specific Safety Data Sheet (SDS) for **Imidaprilat-d3**. It is crucial to handle this compound with care, adhering to the highest safety standards to minimize exposure and ensure a safe laboratory environment.

Core Safety and Handling Information

Chemical and Physical Properties

Property	Value
Chemical Name	Imidaprilat-d3
CAS Number	1356019-69-6[1]
Molecular Formula	C ₁₈ H ₂₀ D ₃ N ₃ O ₆ [1]
Molecular Weight	380.42[1]
Appearance	White to Off-White Solid[1]
Storage	2-8°C Refrigerator[1]
Known Hazards (based on Imidapril hydrochloride)	Causes skin irritation, serious eye irritation, may cause respiratory irritation, and is suspected of damaging fertility or the unborn child.[2][3]

Operational Plan: Step-by-Step Handling Procedures

1. Engineering Controls:

- Work in a well-ventilated area. The use of a chemical fume hood is strongly recommended to minimize inhalation exposure.
- Ensure that a safety shower and an eyewash station are readily accessible in the immediate work area.

2. Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles with side shields.
- Hand Protection: Wear protective gloves (e.g., nitrile rubber).
- Body Protection: Wear a lab coat or impervious clothing to prevent skin contact.
- Respiratory Protection: If working outside of a fume hood or if dust is generated, use a NIOSH/MSHA-approved respirator.

3. Personal Hygiene:

- Wash hands thoroughly after handling the compound, even if gloves were worn.
- Do not eat, drink, or smoke in the laboratory.
- Remove contaminated clothing and wash it before reuse.

4. Safe Handling Practices:

- Avoid creating dust when handling the solid form.
- Avoid contact with skin, eyes, and clothing.
- Avoid ingestion and inhalation.
- Keep containers tightly closed when not in use.

Disposal Plan: Step-by-Step Waste Management

1. Segregation and Collection:

- Collect all waste material contaminated with **Imidaprilat-d3** in a designated, labeled, and sealed container. This includes any unused material, contaminated gloves, and disposable labware.

2. Inactivation (if applicable and feasible):

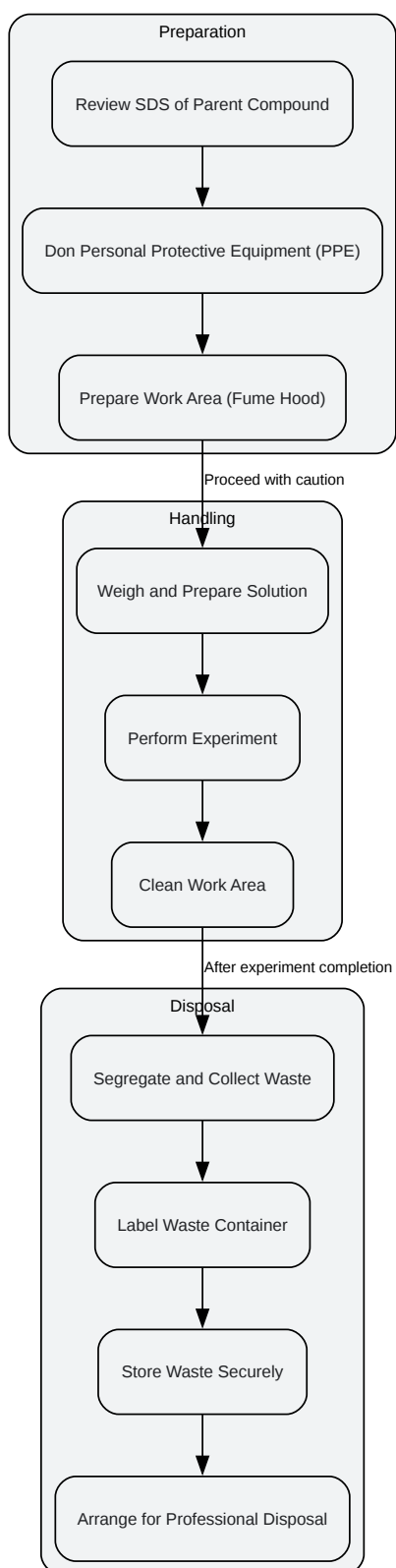
- Consult with your institution's environmental health and safety (EHS) office for specific chemical inactivation procedures if required.

3. Disposal:

- Dispose of the chemical waste through an approved waste disposal company. Do not dispose of it down the drain or in the regular trash.
- All disposal practices must be in accordance with local, state, and federal regulations.

Experimental Workflow: Safe Handling of Imidaprilat-d3

The following diagram illustrates the key steps for the safe handling of **Imidaprilat-d3** in a laboratory setting, from preparation to disposal.



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Caption: Workflow for the safe handling of **Imidaprilat-d3**.

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